

N,N-Dimethylpiperidin-4-amine: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: *N,N-Dimethylpiperidin-4-amine*

Cat. No.: B047723

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling information for **N,N-Dimethylpiperidin-4-amine** (CAS No. 50533-97-6). The following sections detail the physical and chemical properties, hazard identification, personal protective equipment, first aid measures, and safe handling and storage procedures for this compound. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Chemical and Physical Properties

N,N-Dimethylpiperidin-4-amine is a heterocyclic amine that is primarily utilized as a versatile building block in organic synthesis and proteomics research.^{[1][2]} It is recognized for its role as an intermediate in the production of pharmaceuticals and fine chemicals.^[1] The key physicochemical properties of **N,N-Dimethylpiperidin-4-amine** are summarized in the table below.

Property	Value	Source
CAS Number	50533-97-6	[1]
Molecular Formula	C7H16N2	[1][3]
Molecular Weight	128.22 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1][4]
Odor	Amine-like	[1]
Boiling Point	180-185 °C	[1]
Density	Approximately 0.85 g/cm ³ at 20°C	[1]
Solubility	Soluble in water, ethanol, and ether	[1]
Purity	≥ 95%	[1]

Hazard Identification and GHS Classification

N,N-Dimethylpiperidin-4-amine is classified as a hazardous chemical and requires careful handling.[5] The primary hazards associated with this compound are its corrosive and irritant properties.[3] The GHS classification is summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Acute Toxicity, Dermal	Not Classified	Fatal in contact with skin (H310) has also been reported in some classifications
Acute Toxicity, Inhalation	Not Classified	Toxic if inhaled (H331) has also been reported in some classifications
Specific target organ toxicity (single exposure)	3	May cause respiratory irritation
Hazardous to the Aquatic Environment, Chronic Toxicity	2	H411: Toxic to aquatic life with long lasting effects

Source: Aggregated GHS information from multiple sources.[3][5][6]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

A comprehensive assessment of the specific laboratory conditions should be conducted to determine the appropriate PPE. The following are general recommendations:

PPE Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical goggles. A face shield may be necessary for splash hazards.	To prevent contact with eyes, which can cause serious damage.[5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin exposure.	To prevent skin burns and irritation upon contact.[5][7]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [5] If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.	To prevent inhalation, which can be harmful.[6]

Handling Procedures

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid breathing vapors or mist.[6]
- Do not get in eyes, on skin, or on clothing.
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[6]
- Keep away from heat, sparks, and open flames.[6]
- Use non-sparking tools.[8]
- Take precautionary measures against static discharge.[8][9]

Storage Conditions

- Store in a tightly closed container.[5]
- Keep in a dry, cool, and well-ventilated place.[5]
- Store locked up.[5]
- Store away from incompatible materials such as oxidizing agents.[5]

First Aid Measures

In case of exposure, immediate medical attention is required.

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[5] If breathing is difficult, give oxygen.[8] Call a poison center or doctor immediately.[5]
Skin Contact	Take off immediately all contaminated clothing. [5] Rinse skin with water/shower for at least 15 minutes.[5] Call a physician immediately.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5] Immediately call an ophthalmologist.
Ingestion	Rinse mouth.[5] DO NOT induce vomiting.[5] Give water to drink (two glasses at most). Seek medical advice immediately.

Accidental Release Measures

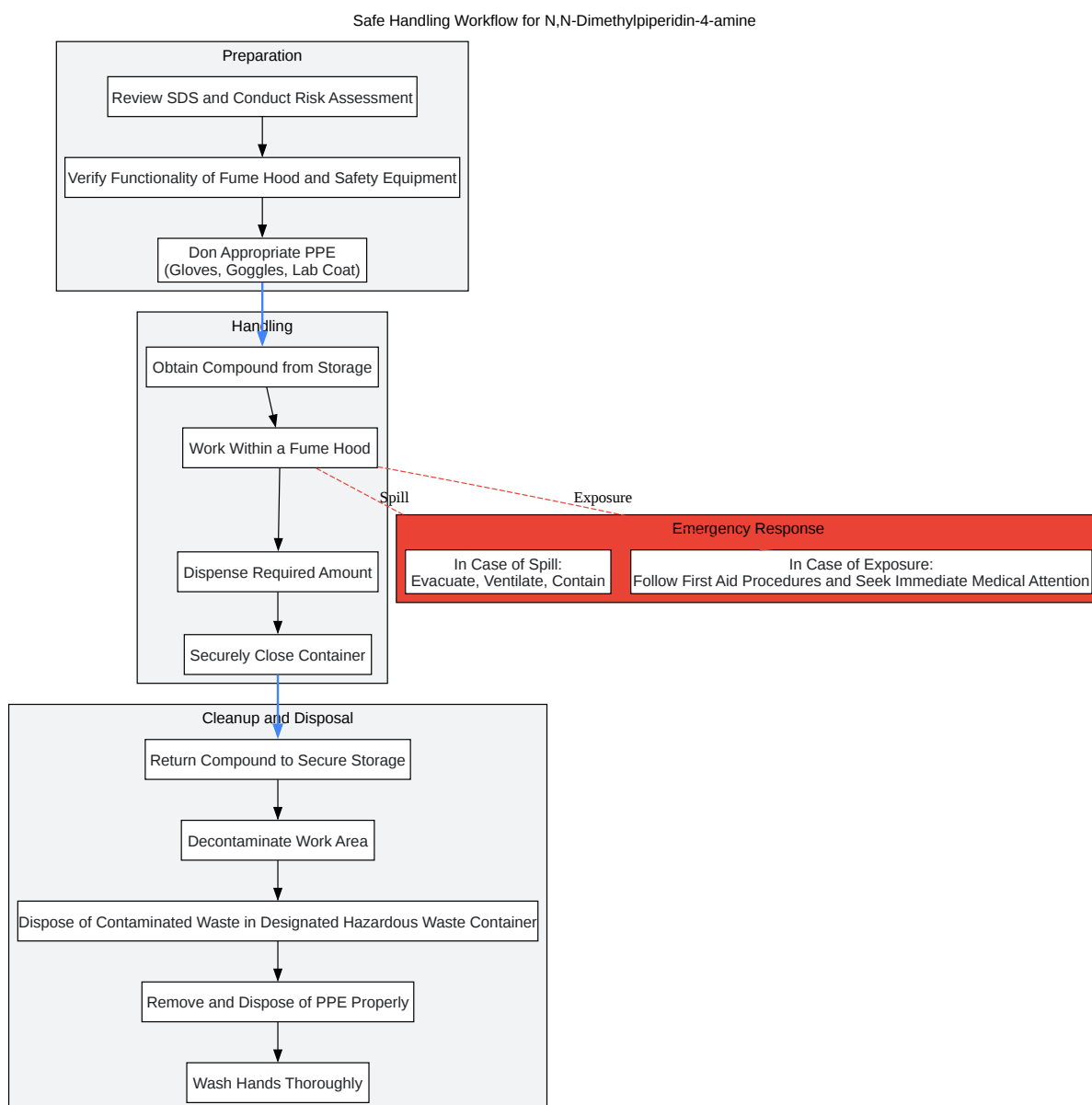
In the event of a spill or release, follow these procedures:

- Personal Precautions: Ensure adequate ventilation.[5] Evacuate the danger area. Avoid substance contact. Wear appropriate personal protective equipment.[5]

- Environmental Precautions: Do not let the product enter drains. Avoid release to the environment.
- Methods for Cleaning Up: Cover drains. Collect, bind, and pump off spills. Take up with inert absorbent material and dispose of as hazardous waste. Clean the affected area.

Experimental Protocol: Safe Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of **N,N-Dimethylpiperidin-4-amine** in a laboratory setting.



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Caption: Safe Handling Workflow for **N,N-Dimethylpiperidin-4-amine**.

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5] Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[5] Dispose of contents/container to an approved waste disposal plant.[5]

Transportation Information

N,N-Dimethylpiperidin-4-amine is classified as a dangerous good for transportation.

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
DOT/TDG/IATA/MDG	UN2735	AMINES, LIQUID, CORROSIVE, N.O.S. (N,N-Dimethylpiperidin-4-amine)	8	III

Source:[1][5]

This guide is intended to provide comprehensive safety information. Always refer to the most current Safety Data Sheet (SDS) from your supplier before handling this chemical.

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